

Confirming On-Target Effects of GSK-843: A Comparative Guide for Researchers

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Compound of Interest

Compound Name: GSK-843

Cat. No.: B15608183

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For researchers, scientists, and drug development professionals, this guide provides an objective comparison of **GSK-843**, a selective RIPK3 inhibitor, with alternative compounds. Supported by experimental data, this document details the methodologies for confirming on-target effects and offers a clear visual representation of the underlying biological pathways and experimental workflows.

GSK-843 is a potent and selective inhibitor of Receptor-Interacting Protein Kinase 3 (RIPK3), a key enzyme in the necroptosis pathway.^[1] Understanding its on-target effects is crucial for its application in research and potential therapeutic development. This guide compares **GSK-843** with other inhibitors targeting necroptosis, providing a framework for experimental validation.

Quantitative Comparison of Necroptosis Inhibitors

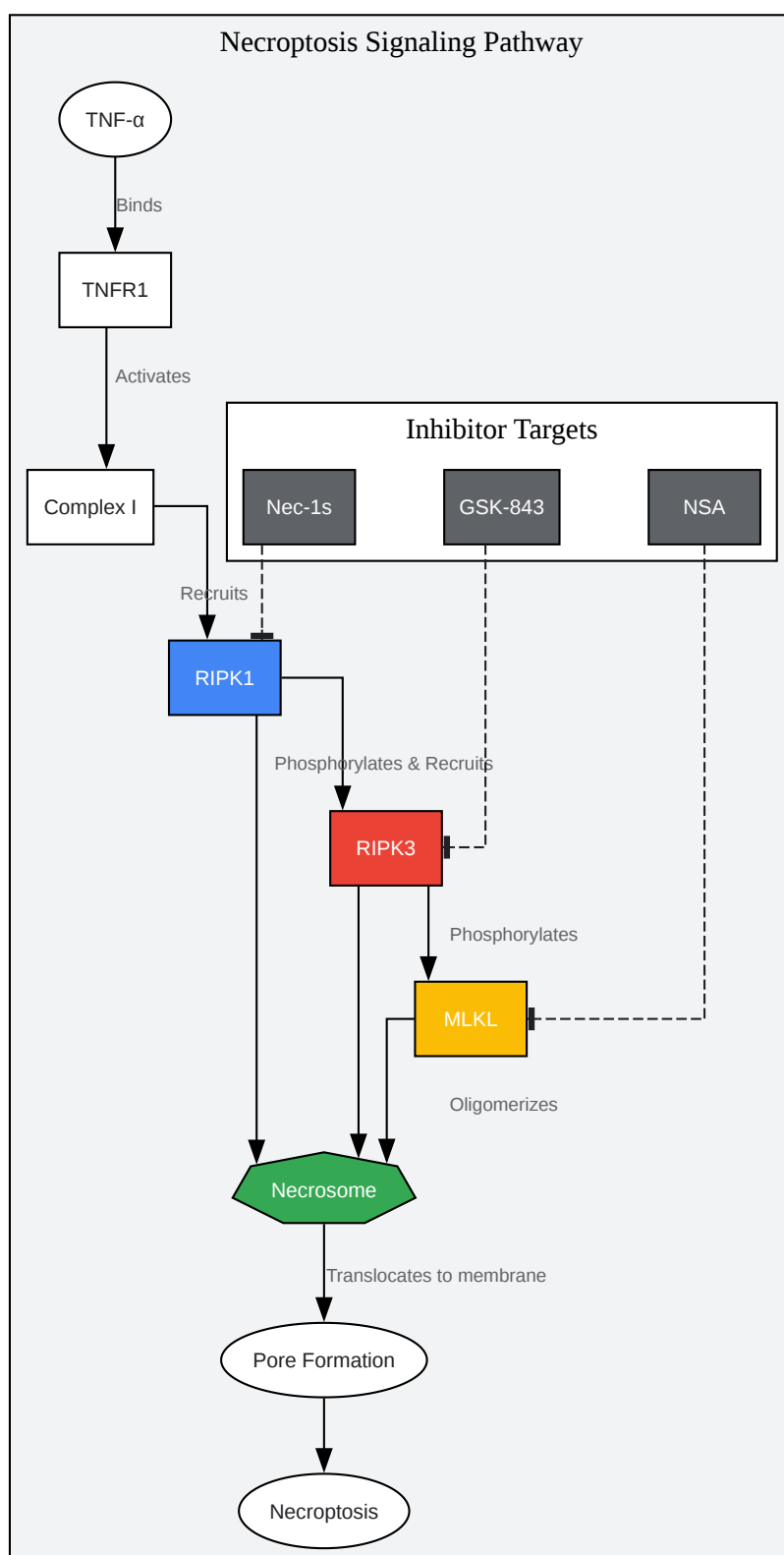
The following table summarizes the key quantitative data for **GSK-843** and selected alternative compounds that target the necroptosis signaling pathway. This allows for a direct comparison of their potency and specificity.

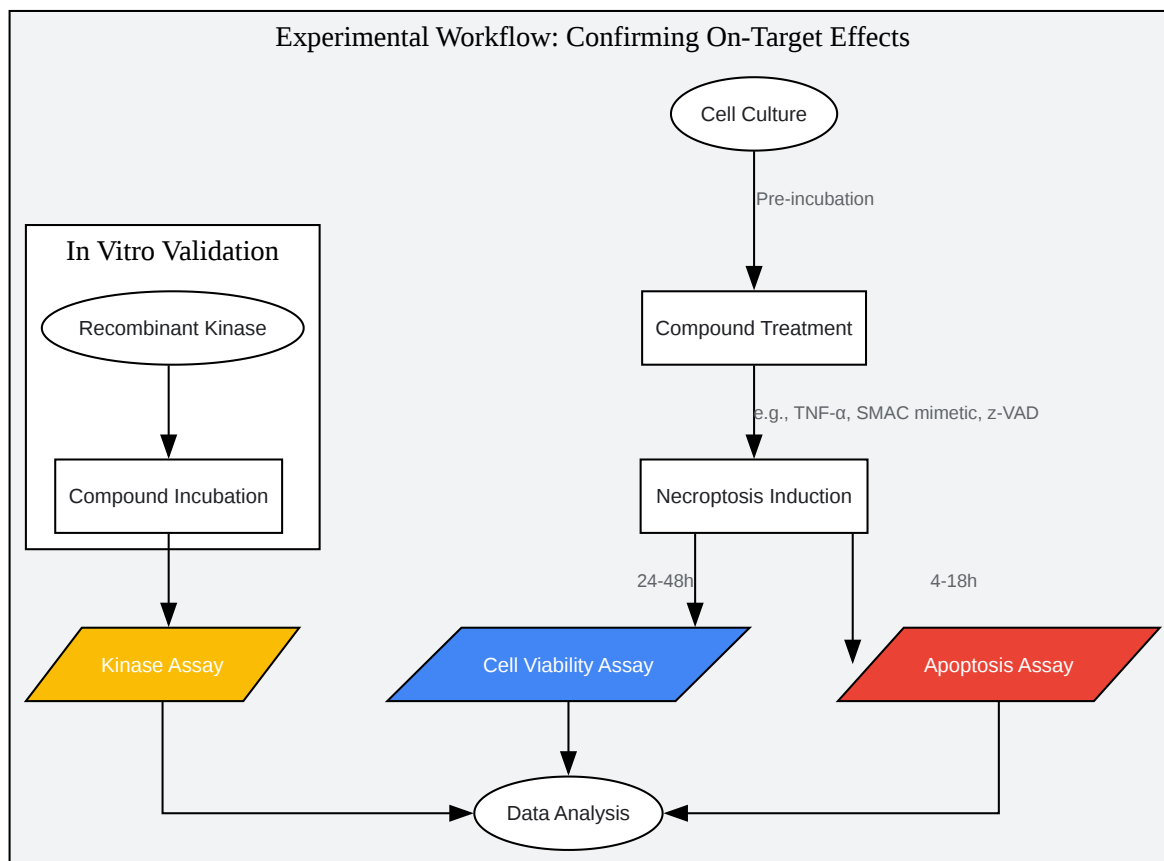
Compound	Target(s)	Mechanism of Action	IC50 (Binding)	IC50 (Kinase Activity)	Key Differentiator
GSK-843	RIPK3	ATP-competitive inhibitor	8.6 nM[1]	6.5 nM[1]	Induces apoptosis at concentrations >3 μ M[1][2]
GSK-872	RIPK3	ATP-competitive inhibitor	1.8 nM[3]	1.3 nM[3]	Similar to GSK-843, induces apoptosis at higher concentrations[4][5]
Zharp-99	RIPK3	ATP-competitive inhibitor	1.35 nM (Kd)[5][6]	More potent than GSK-872 in vitro[5][6]	High potency and favorable in vivo pharmacokinetic profile[5][7]
Necrostatin-1s (Nec-1s)	RIPK1	Allosteric inhibitor (Type II)	Not applicable	EC50 = 50 nM (in FADD-deficient Jurkat T cells)	Targets the upstream kinase RIPK1, stabilizing an inactive conformation[8]

GSK2593074 A	RIPK1 and RIPK3	Dual inhibitor (Type II)	Not specified	IC50 ~3 nM (necroptosis inhibition)[9]	Lacks the pro-apoptotic effects seen with GSK-843 at higher concentrations[2][9]
Necrosulfonamide (NSA)	MLKL	Covalent inhibitor	Not applicable	Not applicable	Targets the terminal effector protein MLKL, preventing its oligomerization[10]

Signaling Pathways and Experimental Workflows

To visually represent the on-target effects of **GSK-843** and the experimental procedures to confirm them, the following diagrams are provided.





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